

Comprehensive Physicochemical Characterization of N-tert-Butyl-4-methoxybenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N-tert-Butyl-4-methoxybenzamide*

CAS No.: 19486-73-8

Cat. No.: B101807

[Get Quote](#)

Abstract

This application note provides a comprehensive, multi-technique protocol for the structural confirmation and purity assessment of **N-tert-Butyl-4-methoxybenzamide**, a substituted benzamide of interest in medicinal chemistry and materials science. We present detailed, field-proven methodologies for characterization by Nuclear Magnetic Resonance (NMR) Spectroscopy, Fourier-Transform Infrared (FTIR) Spectroscopy, Mass Spectrometry (MS), and High-Performance Liquid Chromatography (HPLC). The protocols are designed to be self-validating, explaining the scientific rationale behind experimental choices to ensure data integrity and reproducibility. This guide is intended for researchers, scientists, and drug development professionals requiring a robust framework for the analytical characterization of novel small molecules.

Introduction

N-tert-Butyl-4-methoxybenzamide (MW: 207.27 g/mol , CAS: 19486-73-8) belongs to the N-substituted benzamide class of compounds.^[1] This structural motif is a privileged scaffold in

drug discovery, appearing in a wide range of biologically active molecules.[2] Given the critical role of molecular structure and purity in determining a compound's efficacy and safety, rigorous analytical characterization is a non-negotiable cornerstone of the development process.

This document outlines an integrated analytical workflow designed to provide unambiguous structural elucidation and quantitative purity analysis. By synergistically employing spectroscopic and chromatographic techniques, we establish a complete physicochemical profile of **N-tert-Butyl-4-methoxybenzamide**.

Prerequisite: Safety & Handling

Before beginning any experimental work, it is imperative to consult the Safety Data Sheet (SDS).[3]

- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.[3]
- Ventilation: Handle the compound in a well-ventilated area or a chemical fume hood to avoid the formation and inhalation of dust or aerosols.[3]
- First Aid: In case of contact with skin or eyes, rinse immediately and thoroughly with water. If inhaled, move to fresh air. Seek medical attention if irritation or other symptoms persist.[3]
- Disposal: Dispose of chemical waste in accordance with local, state, and federal regulations. Avoid release into the environment.

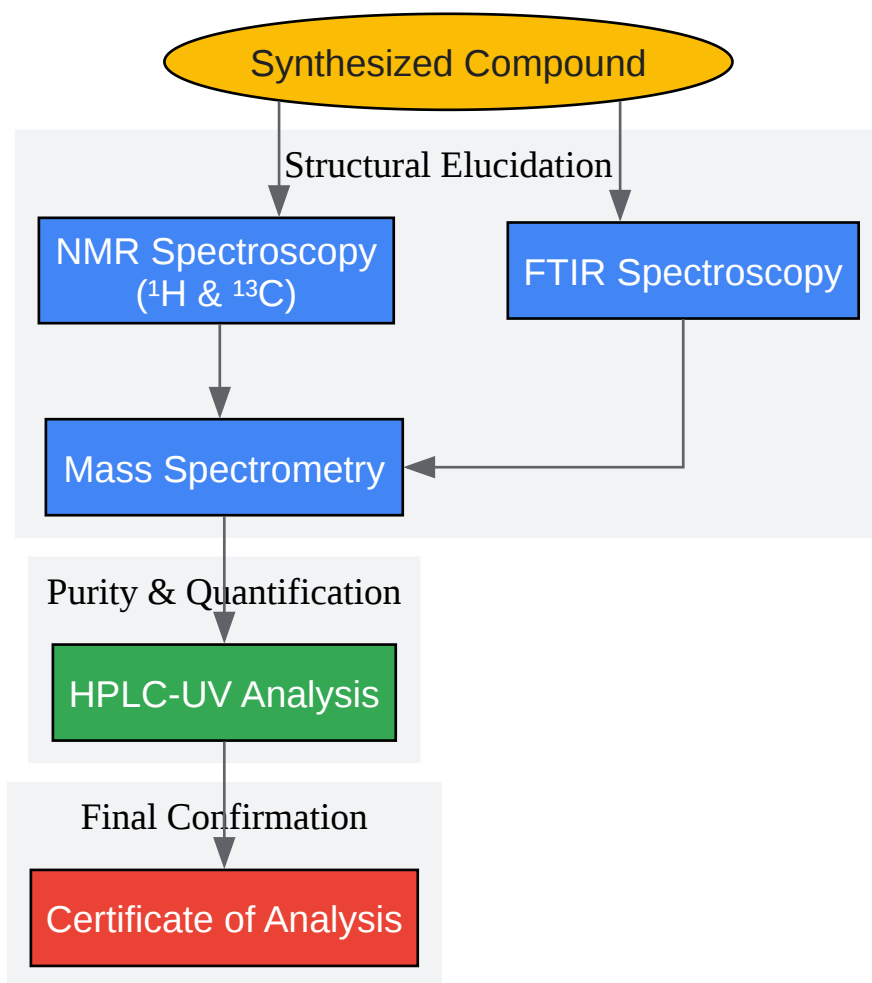
Physicochemical & Spectroscopic Properties

A summary of the key physical and chemical properties is presented below.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ NO ₂	[1]
Molecular Weight	207.27 g/mol	[1]
Appearance	White solid	[4]
Melting Point	117–118 °C	[4]
CAS Number	19486-73-8	[1]

Integrated Characterization Workflow

The comprehensive characterization of **N-tert-Butyl-4-methoxybenzamide** follows a logical progression from structural confirmation to purity assessment.



[Click to download full resolution via product page](#)

Caption: Integrated workflow for compound characterization.

Part I: Structural Elucidation Protocols

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR spectroscopy is the most powerful technique for elucidating the carbon-hydrogen framework of an organic molecule. ^1H NMR provides information on the number, connectivity, and chemical environment of protons, while ^{13}C NMR maps the carbon backbone. The combination of these two experiments provides a definitive structural fingerprint. Deuterated chloroform (CDCl_3) is selected as the solvent due to its ability to dissolve a wide range of organic compounds and its distinct, non-interfering solvent signal.

5.1.1. Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh 5-10 mg of **N-tert-Butyl-4-methoxybenzamide** and dissolve it in ~0.7 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v tetramethylsilane (TMS) as an internal standard.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation: Acquire spectra on a 400 MHz (or higher) NMR spectrometer.
- ^1H NMR Acquisition:
 - Acquire data with a standard pulse program.
 - Set a spectral width of approximately 12 ppm.
 - Use a sufficient number of scans (e.g., 16-32) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Acquire data using a proton-decoupled pulse program.
 - Set a spectral width of approximately 220 ppm.

- A greater number of scans (e.g., 1024 or more) will be required due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the raw data (FID) by applying Fourier transformation, phase correction, and baseline correction. Calibrate the ^1H spectrum by setting the residual CHCl_3 signal to 7.26 ppm or the TMS signal to 0.00 ppm. Calibrate the ^{13}C spectrum by setting the CDCl_3 triplet to 77.16 ppm.

5.1.2. Expected NMR Data

compound

[Click to download full resolution via product page](#)

Caption: Structure of **N-tert-Butyl-4-methoxybenzamide**.

Table 1: Expected ^1H and ^{13}C NMR Chemical Shifts in CDCl_3 [\[4\]](#)

Assignment	^1H NMR (δ , ppm)	Multiplicity	Integration	^{13}C NMR (δ , ppm)
tert-Butyl (CH_3)	1.45	singlet	9H	28.9
tert-Butyl (Quaternary C)	-	-	-	51.4
Methoxy (OCH_3)	3.82	singlet	3H	55.3
Aromatic CH (ortho to OCH_3)	6.88	doublet ($J \approx 8.8$ Hz)	2H	113.5
Aromatic CH (ortho to C=O)	7.67	doublet ($J \approx 8.8$ Hz)	2H	128.4
Aromatic C (ipso to C=O)	-	-	-	128.1
Aromatic C (ipso to OCH_3)	-	-	-	161.8
Amide C=O	-	-	-	166.4
Amide NH	5.89	broad singlet	1H	-

Fourier-Transform Infrared (FTIR) Spectroscopy

Causality: FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation. For **N-tert-Butyl-4-methoxybenzamide**, key absorptions include the N-H stretch, the C=O stretch (Amide I band), and the N-H bend coupled with C-N stretch (Amide II band). These bands are characteristic of a secondary amide and provide strong evidence for the compound's identity.^[5]

5.2.1. Protocol: Attenuated Total Reflectance (ATR)-FTIR

- **Instrument Preparation:** Ensure the ATR crystal (e.g., diamond or germanium) is clean by wiping it with a solvent such as isopropanol and allowing it to dry completely.
- **Background Scan:** Record a background spectrum of the empty ATR stage. This is crucial to subtract atmospheric (CO_2 , H_2O) and instrument-related signals.

- **Sample Application:** Place a small amount of the solid **N-tert-Butyl-4-methoxybenzamide** powder directly onto the ATR crystal.
- **Apply Pressure:** Use the instrument's pressure clamp to ensure firm and even contact between the sample and the crystal.
- **Data Acquisition:** Acquire the sample spectrum, typically by co-adding 16-32 scans over a range of 4000-400 cm^{-1} with a resolution of 4 cm^{-1} .
- **Data Processing:** The software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.

5.2.2. Expected FTIR Data

Table 2: Characteristic FTIR Absorption Bands[4]

Wavenumber (cm ⁻¹)	Vibration Type	Functional Group	Significance
~3330	N-H Stretch	Secondary Amide	Confirms the presence of the N-H bond. Its position indicates hydrogen bonding in the solid state.[5]
~2960	C-H Stretch (sp ³)	tert-Butyl, Methoxy	Indicates aliphatic C-H bonds.
~1646	C=O Stretch (Amide I)	Amide Carbonyl	A strong, characteristic band for amides. Its frequency is lower than ketones due to resonance with the nitrogen lone pair. [5]
~1540	N-H Bend + C-N Stretch (Amide II)	Amide	This band is characteristic of secondary amides and results from a coupling of N-H bending and C-N stretching vibrations. [6]
~1250	C-O Stretch	Aryl-Alkyl Ether	Strong absorption confirming the methoxy group.

Mass Spectrometry (MS)

Causality: Mass spectrometry provides the exact molecular weight of a compound, serving as a final confirmation of its elemental composition. Electrospray ionization (ESI) is a soft ionization

technique ideal for polar molecules like amides, typically producing a protonated molecular ion $[M+H]^+$ with minimal fragmentation.

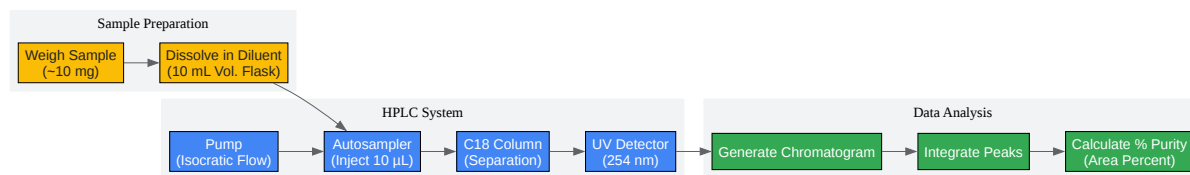
5.3.1. Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution of the compound (~0.1 mg/mL) in an appropriate solvent, such as methanol or acetonitrile.
- **Instrumentation:** Use a mass spectrometer equipped with an ESI source.
- **Infusion:** Infuse the sample solution directly into the ESI source at a low flow rate (e.g., 5-10 $\mu\text{L}/\text{min}$).
- **Data Acquisition:** Acquire the mass spectrum in positive ion mode. Scan a mass range that comfortably includes the expected molecular weight (e.g., m/z 100-500).
- **Data Analysis:** Identify the base peak and the molecular ion peak. For **N-tert-Butyl-4-methoxybenzamide** ($\text{C}_{12}\text{H}_{17}\text{NO}_2$), the expected exact mass is 207.1259. The ESI-MS spectrum should show a prominent peak at m/z 208.1337, corresponding to the protonated molecule $[M+H]^+$.

Part II: Chromatographic Purity Analysis

High-Performance Liquid Chromatography (HPLC)

Causality: HPLC is the gold standard for determining the purity of pharmaceutical compounds. [7] A reversed-phase method, using a nonpolar stationary phase (C18) and a polar mobile phase, is highly effective for separating benzamide derivatives from potential impurities. [8] UV detection is suitable as the aromatic ring provides a strong chromophore. This method is designed to be stability-indicating, capable of separating the main compound from process-related impurities or degradation products. [7]



[Click to download full resolution via product page](#)

Caption: Workflow for HPLC purity analysis.

6.1.1. Protocol: Reversed-Phase HPLC

- **Mobile Phase Preparation:** Prepare the mobile phase consisting of Acetonitrile and Water (e.g., a 60:40 v/v mixture). Filter through a 0.45 µm membrane filter and degas thoroughly (e.g., by sonication).
- **Diluent Preparation:** Use a mixture of Acetonitrile and Water (50:50 v/v) as the diluent.
- **Standard/Sample Preparation:** Accurately weigh approximately 10 mg of **N-tert-Butyl-4-methoxybenzamide** and transfer to a 10 mL volumetric flask. Dissolve in and dilute to volume with the diluent to achieve a final concentration of ~1.0 mg/mL.
- **Chromatographic Conditions:** Set up the HPLC system according to the parameters in Table 3.
- **System Suitability:** Inject the standard solution five times. The relative standard deviation (RSD) for the peak area of the main analyte should be less than 2.0%.
- **Analysis:** Inject the sample solution in duplicate.
- **Data Processing:** Integrate all peaks in the chromatogram. Calculate the purity of the sample using the area percent method:

- % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Table 3: Recommended HPLC Parameters

Parameter	Recommended Setting	Rationale
HPLC System	Gradient-capable with UV Detector	Standard for pharmaceutical analysis.[7]
Column	C18 Reversed-Phase (e.g., 250 x 4.6 mm, 5 µm)	Industry standard for separating moderately polar compounds.[7]
Mobile Phase	Acetonitrile : Water (60:40 v/v)	Provides good resolution for benzamide derivatives.[8]
Flow Rate	1.0 mL/min	Standard flow rate for a 4.6 mm ID column.
Column Temp.	30 °C	Ensures reproducible retention times.
Detection	UV at 254 nm	Wavelength where the benzoyl chromophore has strong absorbance.[8]
Injection Vol.	10 µL	Standard volume for analytical HPLC.
Run Time	~15 minutes	Sufficient to elute the main peak and any common impurities.

Conclusion

The suite of analytical procedures detailed in this application note provides a robust and reliable framework for the complete characterization of **N-tert-Butyl-4-methoxybenzamide**. The orthogonal techniques of NMR, FTIR, and MS collectively offer unambiguous confirmation of the molecular structure, while the stability-indicating HPLC method provides a precise and accurate measure of purity. Adherence to these protocols will ensure high-quality, reproducible

data essential for advancing research and development objectives in the pharmaceutical and chemical industries.

References

- Bellamy, L. J. (1955). The Infra-Red Spectra of Amides. Part I. The Stretching Vibrations of Primary Carboxamides. *Journal of the Chemical Society*, 2818-2821. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2020). Amide infrared spectra. Available at: [\[Link\]](#)
- St. Paul's Cathedral Mission College. INFRARED SPECTROSCOPY. Available at: [\[Link\]](#)
- Chemistry LibreTexts. (2021). 24.1: Structural, Physical, and Spectral Characteristics of Amides. Available at: [\[Link\]](#)
- Chen, K. et al. (2020). DFT-Calculated IR Spectrum Amide I, II, and III Band Contributions of N-Methylacetamide Fine Components. *ACS Omega*, 5(15), 8563–8570. Available at: [\[Link\]](#)
- The Royal Society of Chemistry. (2017). Supplementary Information. Available at: [\[Link\]](#)
- Synthesis and Single Crystal Structures of N-Substituted Benzamides and Their Chemoselective Selenation/Reduction Derivatives. MDPI. Available at: [\[Link\]](#)
- Benzamide, N-phenyl-. NIST WebBook. Available at: [\[Link\]](#)
- Synthesis of N-Substituted Benzamide Derivatives and their Evaluation as Antitumor Agents. ResearchGate. Available at: [\[Link\]](#)
- Raczynska, E. D., & Che, Z. (1999). Mass spectral fragmentation of tautomerizing N,N'-diarylbenzamidines. *Journal of mass spectrometry : JMS*, 34(9), 978–981. Available at: [\[Link\]](#)
- Islam, T., et al. (2022). Isocratic RP-HPLC Method for the Simultaneous Determination of Reaction Rate in N-Phenylbenzamide Synthesis and its Intermediate Compounds. ResearchGate. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. N-TERT-BUTYL-4-METHOXY-BENZAMIDE AldrichCPR | Sigma-Aldrich \[sigmaaldrich.com\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. chemicalbook.com \[chemicalbook.com\]](#)
- [4. rsc.org \[rsc.org\]](#)
- [5. spcmc.ac.in \[spcmc.ac.in\]](#)
- [6. pubs.acs.org \[pubs.acs.org\]](#)
- [7. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- To cite this document: BenchChem. [Comprehensive Physicochemical Characterization of N-tert-Butyl-4-methoxybenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b101807/docs#comprehensive-physicochemical-characterization-of-n-tert-butyl-4-methoxybenzamide\]](https://www.benchchem.com/product/b101807/docs#comprehensive-physicochemical-characterization-of-n-tert-butyl-4-methoxybenzamide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)